

Physical properties of 1-Bromo-3-chloropropane (boiling point, density)

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Compound of Interest

Compound Name: 1-Bromo-3-chloropropane

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Physical Properties of 1-Bromo-3-chloropropane: A Technical Guide

This guide provides an in-depth overview of the key physical properties of **1-Bromo-3-chloropropane**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document outlines the experimentally determined values for these properties and describes the methodologies for their measurement.

Core Physical Properties

1-Bromo-3-chloropropane, a colorless liquid, is a valuable reagent in various chemical syntheses.^[1] Its physical characteristics are crucial for handling, reaction setup, and purification processes.

Data Summary

The boiling point and density of **1-Bromo-3-chloropropane** have been determined and reported across various chemical data sources. A summary of these values is presented below for easy reference and comparison.

Physical Property	Value	Conditions	Source
Boiling Point	143.3 °C	at 760 mmHg	PubChem[1]
142.0 °C to 145.0 °C	Not specified	Thermo Scientific[2]	PubChem[1]
144-145 °C	at standard pressure (lit.)	Sigma-Aldrich[3]	
143.3 °C	Not specified	Wikipedia[4]	
Density	1.5969 g/cm ³	at 20 °C/4 °C	
1.5900 g/mL	Not specified	Thermo Scientific[2]	PubChem[1]
1.592 g/mL	at 25 °C (lit.)	Sigma-Aldrich[3]	
1.537 g/mL	Not specified	Nova International[5]	

Experimental Protocols

The determination of the boiling point and density of a liquid compound like **1-Bromo-3-chloropropane** requires precise and standardized experimental procedures. The following sections detail common methodologies employed for these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6] For accurate determination, methods such as simple distillation and the micro-boiling point method are commonly used.[7][8]

Simple Distillation Method:

This method is suitable when a sufficient quantity of the liquid (typically >5 mL) is available.[6]

- **Apparatus Setup:** A distillation flask is filled with the liquid (**1-Bromo-3-chloropropane**) and a few boiling chips to ensure smooth boiling. The flask is connected to a condenser, and a thermometer is placed such that its bulb is just below the side arm of the flask, ensuring it measures the temperature of the vapor that is distilling.

- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises, and its temperature is recorded by the thermometer.
- **Data Collection:** The temperature is monitored, and the boiling point is recorded as the temperature at which the vapor temperature remains constant while the liquid is distilling.^[7] It is crucial to also record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.^[6]

Micro-Boiling Point Method (Thiele Tube):

This method is ideal for small sample volumes.^[8]

- **Sample Preparation:** A small amount of the liquid is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed inside the fusion tube containing the liquid.
- **Apparatus Setup:** The fusion tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating and Observation:** The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Determination:** The heating is stopped, and the liquid is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[8]

Determination of Density

Density is a fundamental physical property defined as the mass of a substance per unit volume.

Using a Graduated Cylinder and Balance:

This is a straightforward method for determining density.^[9]^[10]

- **Mass Measurement of Empty Cylinder:** An empty, dry graduated cylinder is weighed on an electronic balance, and its mass is recorded.^[10]
- **Volume Measurement:** A known volume of **1-Bromo-3-chloropropane** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.

- **Mass Measurement of Cylinder with Liquid:** The graduated cylinder containing the liquid is reweighed, and the mass is recorded.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid. The density is then calculated by dividing the mass of the liquid by its volume.^[9]

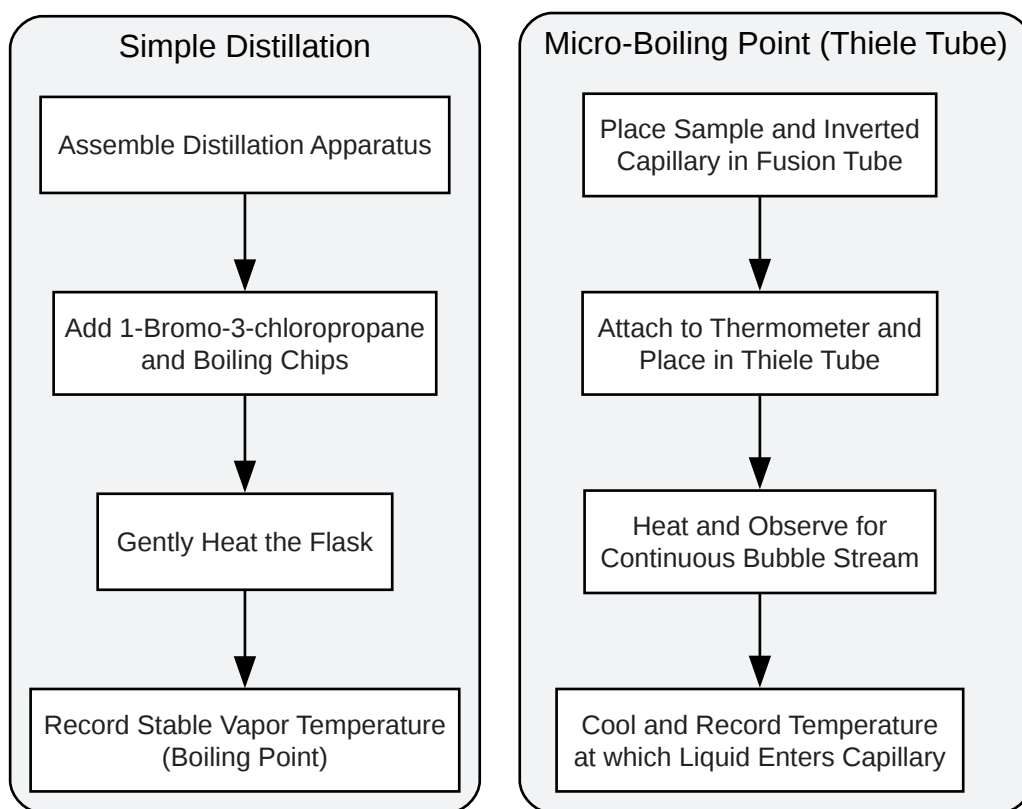
Using a Pycnometer (Density Bottle):

For higher precision, a pycnometer is used.

- **Calibration:** The mass of the clean, dry pycnometer is determined. It is then filled with a reference liquid of known density (e.g., distilled water) at a specific temperature, and its mass is measured again. This allows for the precise determination of the pycnometer's volume.
- **Measurement with Sample:** The pycnometer is emptied, dried, and then filled with **1-Bromo-3-chloropropane**. Its mass is measured at the same temperature.
- **Calculation:** The mass of the **1-Bromo-3-chloropropane** is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the sample by the known volume of the pycnometer.

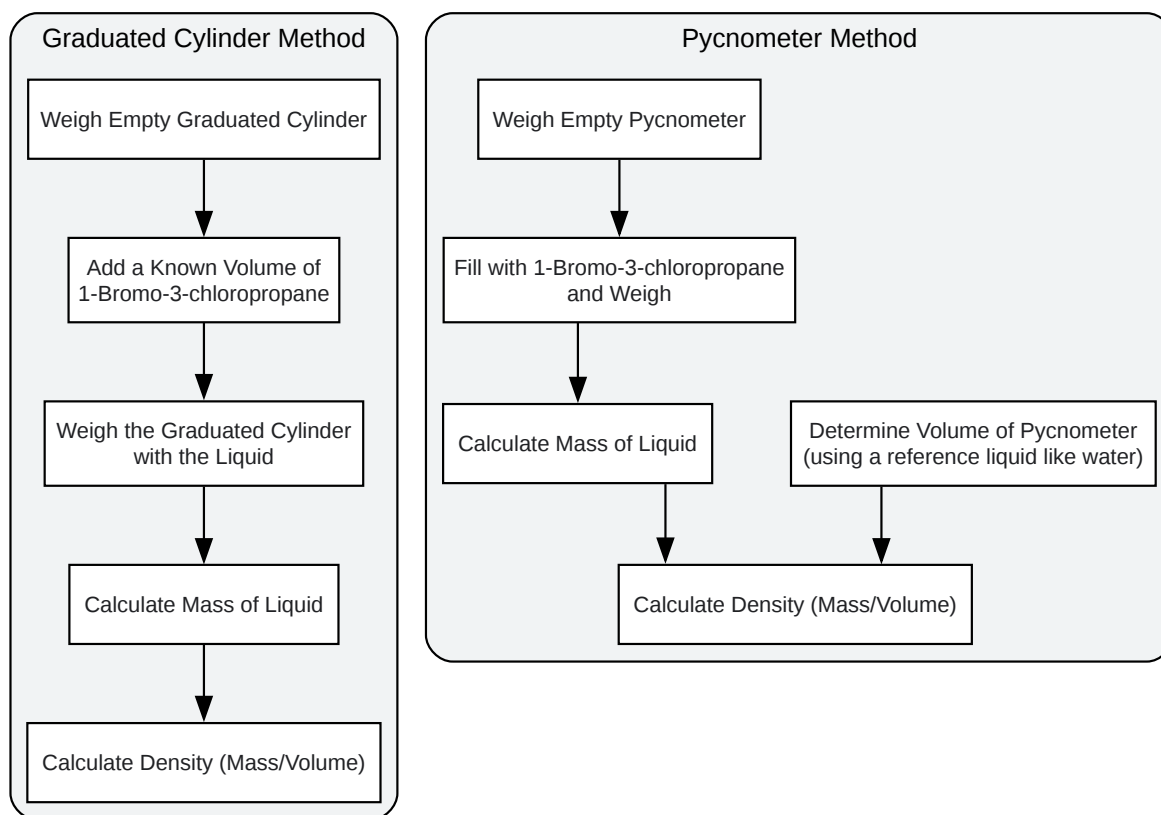
Visualized Experimental Workflows

To further clarify the experimental procedures, the following diagrams illustrate the logical flow of the determination of boiling point and density.



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Workflow for Boiling Point Determination



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Workflow for Density Determination

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